

Technical Support Center: Resolving Overlapping NMR Signals in Cladospolide A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cladospolide A*

Cat. No.: *B1244456*

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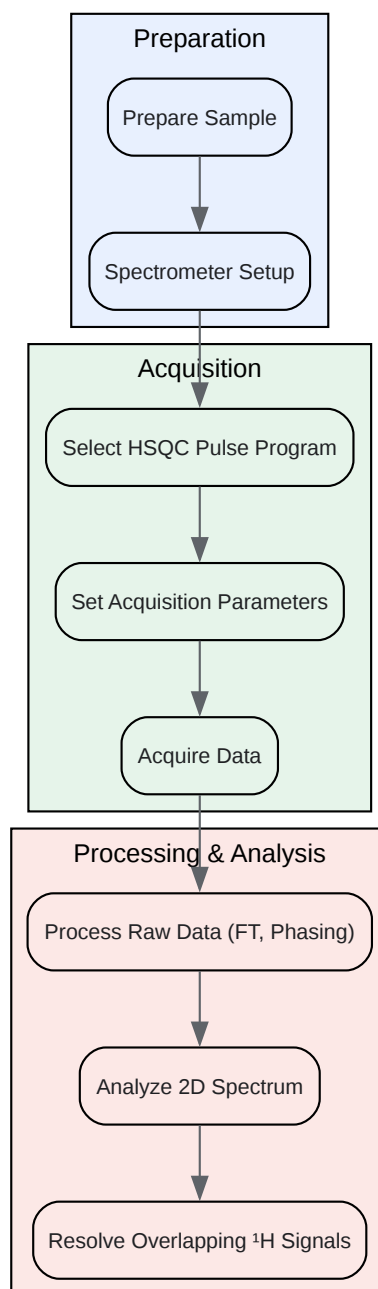
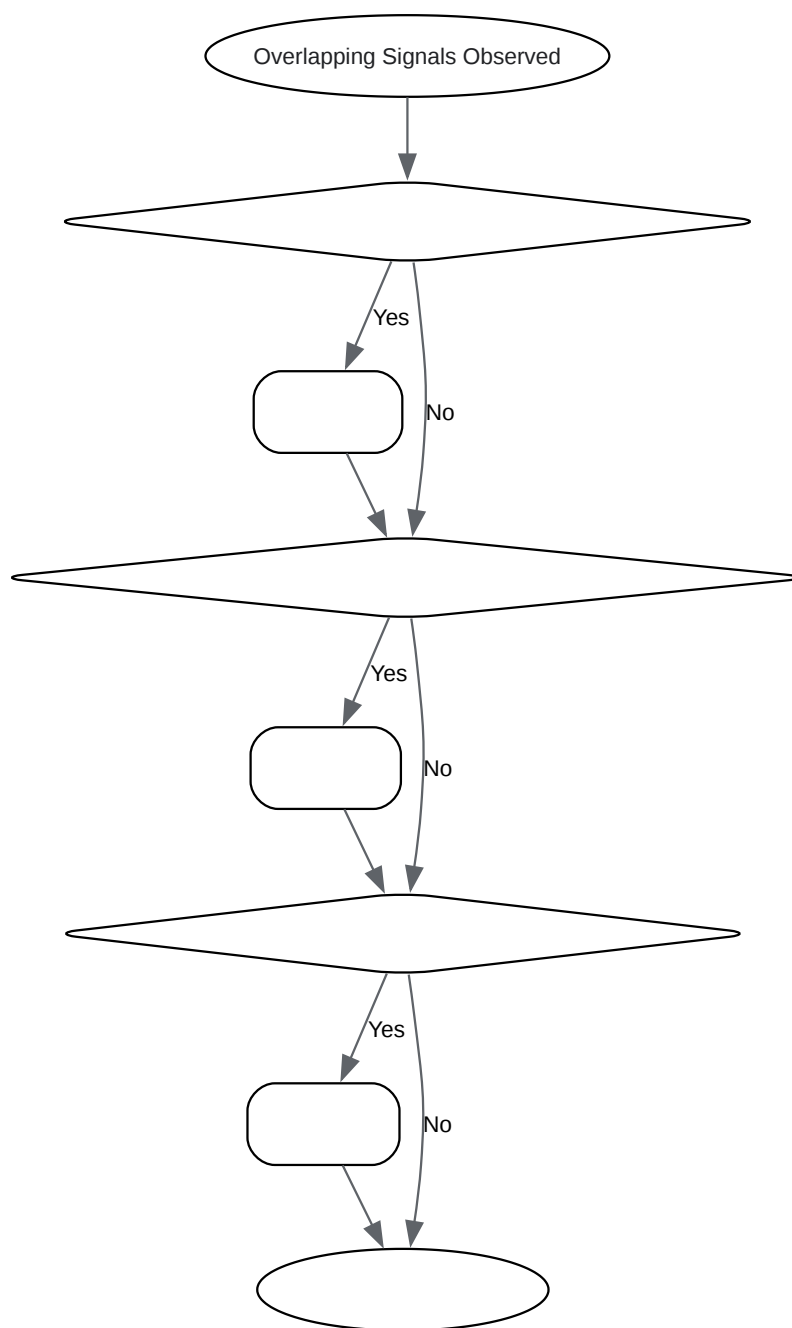
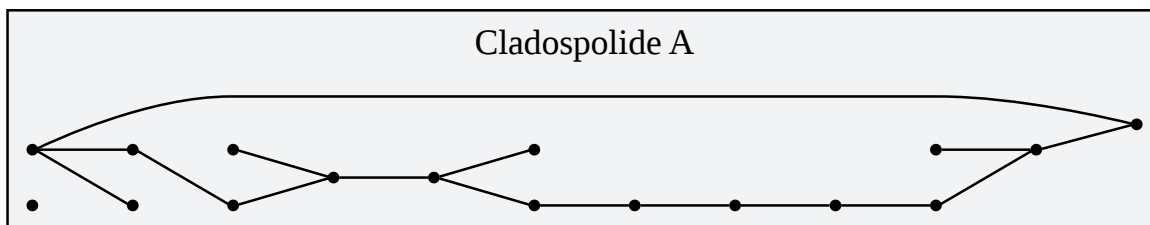
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving overlapping signals in the Nuclear Magnetic Resonance (NMR) spectrum of **Cladospolide A**.

Frequently Asked Questions (FAQs)

Q1: What is **Cladospolide A** and what is its chemical structure?

Cladospolide A is a macrolide natural product.^[1] It has been isolated from fungi of the *Cladosporium* genus.^[1] Its chemical formula is $C_{12}H_{20}O_4$.^[1]

Chemical Structure of **Cladospolide A**:



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References

- 1. Cladospolide A | C₁₂H₂₀O₄ | CID 11020642 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Resolving Overlapping NMR Signals in Cladospolide A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1244456#resolving-overlapping-signals-in-the-nmr-spectrum-of-cladospolide-a]

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